

An In-depth Technical Guide to Dilauryl Maleate (CAS 2915-52-8)

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Compound of Interest

Compound Name: *Dilauryl maleate*

Cat. No.: *B1606050*

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Introduction

Dilauryl maleate (CAS 2915-52-8) is a diester of maleic acid and lauryl alcohol.^[1] Its chemical structure, featuring a reactive carbon-carbon double bond and two long, hydrophobic lauryl chains, makes it a versatile molecule with applications in various industrial fields. This technical guide provides a comprehensive overview of its physicochemical properties, synthesis, applications, and relevant experimental protocols.

Physicochemical Properties

A summary of the key physicochemical properties of **Dilauryl maleate** is presented in the table below.

Property	Value	Reference(s)
Molecular Formula	C28H52O4	[2][3]
Molecular Weight	452.71 g/mol	[2]
CAS Number	2915-52-8	[2]
IUPAC Name	didodecyl (Z)-but-2-enedioate	[4]
Appearance	White crystalline substance or colorless to pale yellow liquid	[1][5]
Melting Point	28-29 °C	[5]
Boiling Point	521.8 °C at 760 mmHg	[1][6]
Density	0.921 g/cm ³	[1][6]
Flash Point	245.2 °C	[1][6]
Vapor Pressure	5.52E-11 mmHg at 25°C	[1]
Refractive Index	1.463	[1]
Solubility	Soluble in most organic solvents; insoluble in water.	[1][7]

Synthesis and Manufacturing

Dilauryl maleate is primarily synthesized via the esterification of maleic acid or its anhydride with lauryl alcohol.[1] The reaction is typically acid-catalyzed. A critical parameter in the synthesis is temperature control; to prevent isomerization of the maleate (cis isomer) to the less desired fumarate (trans isomer), the reaction temperature should be maintained below 60°C.[5]

The synthesis can be conceptualized as a two-step process when starting from maleic anhydride:

- **Monoesterification:** The anhydride ring is opened by one equivalent of lauryl alcohol to form the monoester, lauryl hydrogen maleate.

- Diesterification: A second equivalent of lauryl alcohol reacts with the monoester to form **dilauryl maleate**.

Synthesis of **Dilauryl Maleate** from Maleic Anhydride.

Applications

The unique structural features of **dilauryl maleate** lend it to a variety of industrial applications.

Polymer Chemistry

Dilauryl maleate serves as a functional monomer in polymerization reactions. Its carbon-carbon double bond allows it to be incorporated into polymer backbones via free-radical polymerization, either as a homopolymer or, more commonly, as a copolymer with other monomers like vinyl acetate.[8][9] The long lauryl chains impart flexibility and hydrophobicity to the resulting polymer.

Plasticizer

As a plasticizer, **dilauryl maleate** is added to polymers, particularly polyvinyl chloride (PVC), to increase their flexibility and durability.[1] Its low volatility and resistance to extraction by water and oils make it a suitable choice for various applications.[1]

Pour Point Depressant

In the petroleum industry, **dilauryl maleate** and its copolymers are utilized as pour point depressants for waxy crude oils. The long alkyl chains of **dilauryl maleate** can co-crystallize with the paraffin wax in the oil, inhibiting the formation of large wax crystal networks and thereby improving the oil's flowability at low temperatures.[4]

Experimental Protocols

Synthesis of Dilauryl Maleate

This protocol is a general guideline based on literature descriptions.[5]

Materials:

- Maleic acid

- Lauryl alcohol
- Sulfuric acid (concentrated, as catalyst)
- Benzene (as solvent and for azeotropic removal of water)
- Sodium bicarbonate solution (for neutralization)
- Anhydrous sodium sulfate (for drying)
- Ethanol (for recrystallization)

Procedure:

- In a round-bottom flask equipped with a reflux condenser and a Dean-Stark trap, dissolve maleic acid and a molar excess of lauryl alcohol in benzene.
- Add a catalytic amount of concentrated sulfuric acid.
- Heat the mixture to reflux, ensuring the temperature of the reaction mixture does not exceed 60°C to prevent isomerization.
- Continuously remove the water formed during the reaction using the Dean-Stark trap.
- Monitor the reaction progress by thin-layer chromatography (TLC).
- Once the reaction is complete, cool the mixture to room temperature.
- Wash the organic phase with a saturated sodium bicarbonate solution to neutralize the acidic catalyst, followed by washing with water.
- Dry the organic phase over anhydrous sodium sulfate.
- Remove the solvent by rotary evaporation.
- Recrystallize the crude product from ethanol to obtain pure **dilauryl maleate**.

Workflow for the synthesis of **Dilauryl Maleate**.

Copolymerization with Vinyl Acetate

This protocol describes a general procedure for the free-radical copolymerization of **dilauryl maleate** with vinyl acetate.[8]

Materials:

- **Dilauryl maleate**
- Vinyl acetate (inhibitor removed)
- Benzoyl peroxide (or other suitable radical initiator)
- Toluene (or other suitable solvent)
- Methanol (for precipitation)

Procedure:

- In a reaction vessel equipped with a reflux condenser and a nitrogen inlet, dissolve **dilauryl maleate** and vinyl acetate in toluene.
- De-gas the solution by bubbling nitrogen through it for at least 30 minutes.
- Add the desired amount of benzoyl peroxide.
- Heat the reaction mixture to the desired temperature (e.g., 70-80°C) under a nitrogen atmosphere.
- Allow the polymerization to proceed for the desired time, monitoring the viscosity.
- Cool the reaction mixture to room temperature.
- Precipitate the copolymer by slowly adding the reaction mixture to a large excess of methanol with vigorous stirring.
- Filter the precipitated polymer and wash it with methanol.
- Dry the copolymer in a vacuum oven at a moderate temperature.

Performance Evaluation as a Pour Point Depressant

The effectiveness of **dilauryl maleate** as a pour point depressant can be evaluated using standardized ASTM methods.[\[1\]](#)[\[2\]](#)[\[10\]](#)

Method: ASTM D5853 - Standard Test Method for Pour Point of Crude Oils.[\[1\]](#)

Principle: This method determines the temperature at which a crude oil sample ceases to flow under specified cooling conditions. The addition of a pour point depressant is expected to lower this temperature.

Procedure Outline:

- Prepare a stock solution of **dilauryl maleate** in a suitable solvent if it is not directly soluble in the crude oil.
- Add a specified concentration of the **dilauryl maleate** solution to the crude oil sample.
- Thoroughly homogenize the mixture.
- Determine the pour point of the treated crude oil sample according to the procedures outlined in ASTM D5853.[\[1\]](#)
- Compare the pour point of the treated sample with that of the untreated crude oil to determine the pour point depression.

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